

Core Properties of 4-Bromodibenzothiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromodibenzothiophene**

Cat. No.: **B1267965**

[Get Quote](#)

4-Bromodibenzothiophene is a brominated heterocyclic organic compound that serves as a versatile building block in the synthesis of complex organic molecules. Its unique structure, featuring a dibenzothiophene core with a bromine substituent, makes it a valuable reagent in various cross-coupling reactions.

Physicochemical Data

The fundamental properties of **4-Bromodibenzothiophene** are summarized in the tables below for easy reference and comparison.

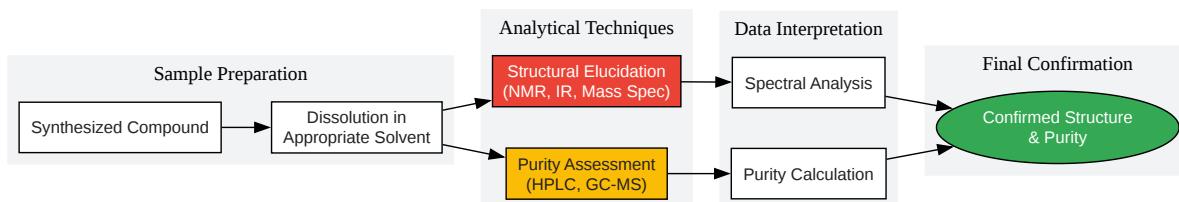
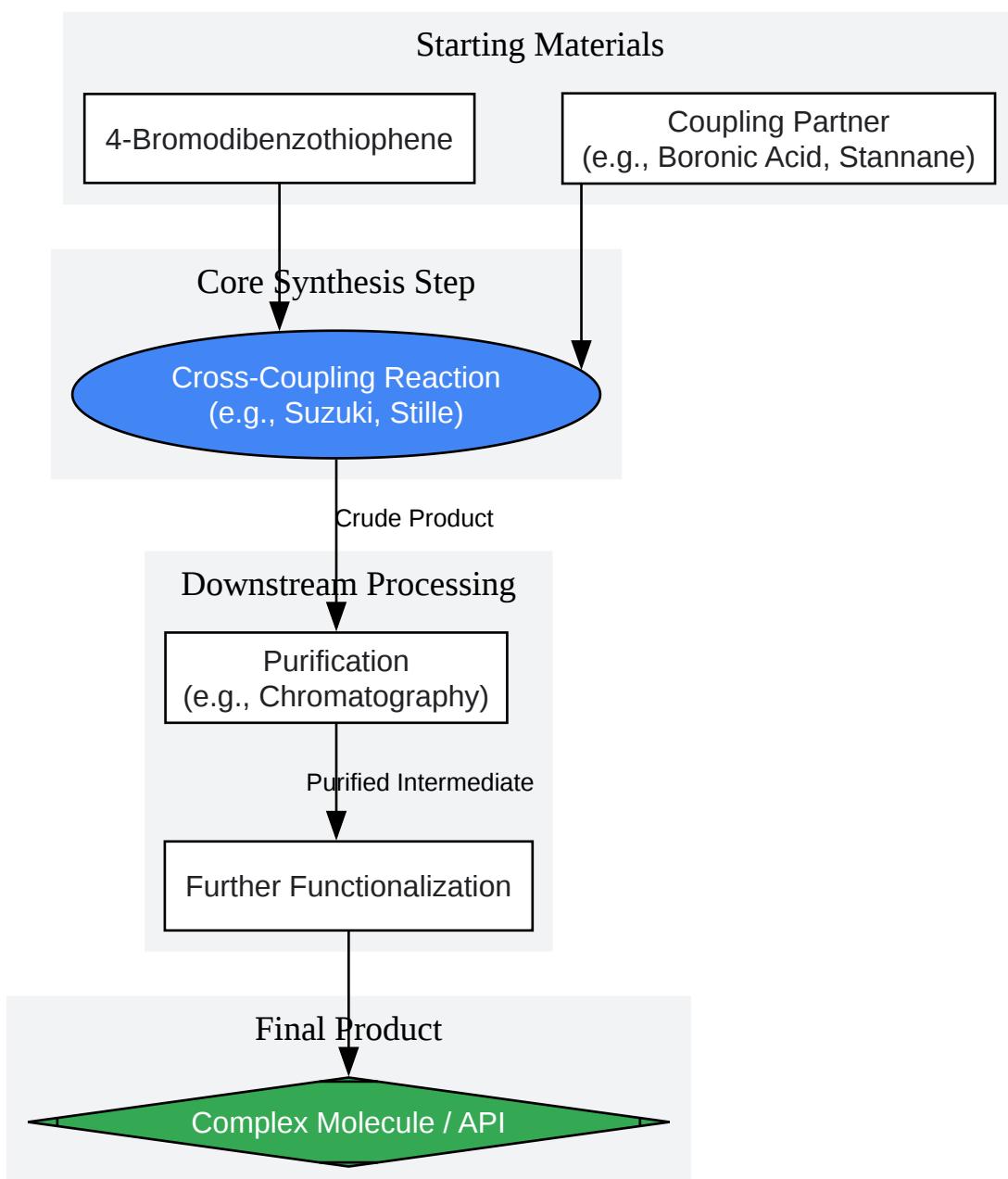
Identifier	Value	Source
IUPAC Name	4-bromodibenzothiophene	PubChem[1]
Molecular Formula	C ₁₂ H ₇ BrS	PubChem[1]
CAS Number	97511-05-2	PubChem[1]
EC Number	828-272-3	PubChem[1]

Physical and Chemical Properties	Value	Source
Molecular Weight	263.15 g/mol	PubChem[1], ChemicalBook[2]
Melting Point	85.0 to 89.0 °C	ChemBK[3]
Boiling Point	386.6 ± 15.0 °C (Predicted)	ChemBK[3]
Flash Point	187.6 °C	ChemBK[3]
Density	1.611 g/cm ³	ChemicalBook[2], ChemBK[3]
XLogP3	5.1	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]

Role in Pharmaceutical Synthesis

4-Bromodibenzothiophene is a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs). Its utility is particularly highlighted in the development of drugs targeting neurological disorders. For instance, it is a known intermediate in the synthesis of brexpiprazole, an atypical antipsychotic. The benzothiophene scaffold is present in numerous biologically active compounds, and intermediates like **4-bromodibenzothiophene** are essential for their efficient construction.

The following diagram illustrates a generalized workflow for the application of **4-Bromodibenzothiophene** in synthetic organic chemistry, particularly in cross-coupling reactions which are fundamental to drug discovery.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromodibenzothiophene | C₁₂H₇BrS | CID 458352 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 4-BROMODIBENZOTHIOPHENE - Safety Data Sheet [chemicalbook.com]
- 3. chembk.com [chembk.com]
- To cite this document: BenchChem. [Core Properties of 4-Bromodibenzothiophene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267965#4-bromodibenzothiophene-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com